

Safeguarding Your Research: A Comprehensive Guide to Handling Z-DL-Ala-osu

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Compound of Interest

Compound Name: Z-DL-Ala-osu

Cat. No.: B554511

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For researchers and scientists engaged in drug development and peptide synthesis, ensuring a safe and efficient laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Z-DL-Ala-osu**, a key reagent in these processes. Adherence to these protocols will not only protect personnel but also ensure the integrity of your experimental outcomes.

Immediate Safety and Handling Information

Z-DL-Ala-osu, also known as N- α -Z-DL-alanine N-succinimidyl ester, is a non-combustible solid. However, it is classified with a Water Hazard Class (WGK) of 3, indicating it is highly hazardous to water. Therefore, preventing its release into the environment is a critical aspect of its handling and disposal.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Z-DL-Ala-osu** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from dust particles which can cause irritation.
Hand Protection	Nitrile or other chemical-resistant gloves	Prevents skin contact with the chemical.
Respiratory Protection	NIOSH-approved N95 respirator	Minimizes inhalation of fine powder, which can cause respiratory tract irritation.
Body Protection	A lab coat worn over full-length clothing	Protects skin and personal clothing from contamination.

Operational Plan: Step-by-Step Handling Procedures

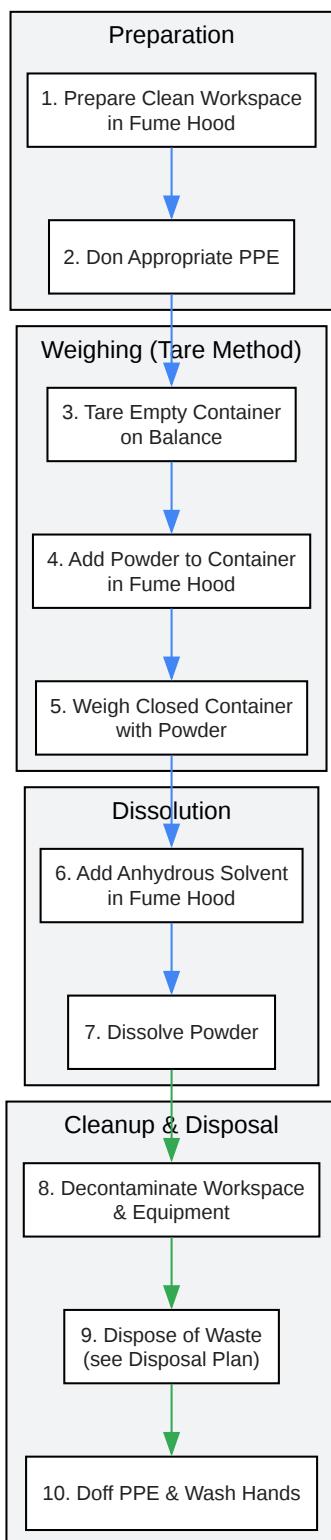
A systematic approach to handling **Z-DL-Ala-osu** is crucial for both safety and experimental accuracy. The following "tare method" for weighing is recommended to minimize contamination and exposure.

Weighing and Preparation of Z-DL-Ala-osu Solution

- Preparation: Before starting, ensure the work area, preferably within a chemical fume hood, is clean and clutter-free. Cover the work surface with absorbent bench paper.
- Tare Weighing:
 - Place a clean, empty container with a secure lid on the balance and tare it to zero.
 - Move the tared container to the chemical fume hood.
 - Carefully add the desired amount of **Z-DL-Ala-osu** powder to the container, using a clean spatula.
 - Securely close the container lid.

- Final Weighing: Return the closed container to the balance to obtain the precise weight of the powder.
- Dissolving the Compound:
 - Return to the chemical fume hood.
 - Slowly add the appropriate solvent (e.g., anhydrous DMF or DMSO) to the container with the powder. NHS-esters are susceptible to hydrolysis, so it is crucial to use an anhydrous solvent and prepare the solution immediately before use.[\[1\]](#)
 - Gently swirl or vortex the container to ensure the powder is fully dissolved.

Safe Handling Workflow for Z-DL-Ala-osu

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References

- 1. Selective protein N-terminal labeling with N-hydroxysuccinimide esters - PMC [pmc.ncbi.nlm.nih.gov]
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